

# Application Notes and Protocols for CC214-2 in Mouse Models

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## Compound of Interest

Compound Name: CC214-2

Cat. No.: B8579109

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## Introduction

**CC214-2** is a potent and selective, orally bioavailable mTOR kinase inhibitor. It targets both mTORC1 and mTORC2 complexes, thereby blocking downstream signaling pathways involved in cell growth, proliferation, and survival.[1][2] These characteristics make **CC214-2** a valuable tool for preclinical research in various cancer models. These application notes provide detailed protocols for the use of **CC214-2** in mouse models, based on established in vivo studies.

## Data Presentation

### Table 1: Summary of CC214-2 Dosage and Administration in Mouse Models

Mouse Model	Cancer Type	Dosage	Administration Route	Dosing Schedule	Vehicle	Reference
NOD/SCID- $\gamma$ null	Glioblastoma (U87-EGFRvIII flank xenografts)	50 mg/kg	Oral gavage	Once daily for 6 days	0.5% carboxymethylcellulose and 0.25% Tween-80 in water	<a href="#">[3]</a>
Immunocompromised	Glioblastoma (U87EGFRvIII-TurboFP63 5 orthotopic xenografts)	100 mg/kg	Oral gavage	Once every 2 days for 6 days	0.5% carboxymethylcellulose and 0.25% Tween-80 in water	<a href="#">[3]</a>
Not Specified	Prostate Cancer (PC3 xenograft)	Up to 100 mg/kg	Oral gavage	Dose- and schedule-dependent	Not Specified	<a href="#">[1]</a>

## Experimental Protocols

### Protocol 1: Preparation of CC214-2 Dosing Solution

Materials:

- **CC214-2** compound
- Carboxymethylcellulose (CMC), low viscosity
- Tween-80 (Polysorbate 80)
- Sterile, nanopure water

- Sterile conical tubes (15 mL or 50 mL)
- Magnetic stirrer and stir bar
- Scale

#### Procedure:

- Prepare the vehicle solution (0.5% CMC, 0.25% Tween-80):
  - In a sterile beaker, add the desired volume of nanopure water.
  - While stirring, slowly add 0.5% (w/v) of carboxymethylcellulose. Allow it to dissolve completely. This may take some time.
  - Add 0.25% (v/v) of Tween-80 to the solution and continue stirring until fully mixed.
- Prepare the **CC214-2** suspension:
  - Weigh the required amount of **CC214-2** powder based on the desired concentration and the number of animals to be dosed. . For a 50 mg/kg dose in a 20g mouse with a dosing volume of 100  $\mu$ L, the concentration would be 10 mg/mL.
  - In a sterile conical tube, add the weighed **CC214-2** powder.
  - Add a small volume of the vehicle solution to the powder and vortex to create a paste.
  - Gradually add the remaining vehicle solution to the desired final volume while continuously vortexing or stirring to ensure a homogenous suspension.

## Protocol 2: In Vivo Administration of CC214-2 in a Xenograft Mouse Model

#### Materials:

- Tumor-bearing mice (e.g., NOD/SCID or athymic nude mice with subcutaneous or orthotopic tumors)

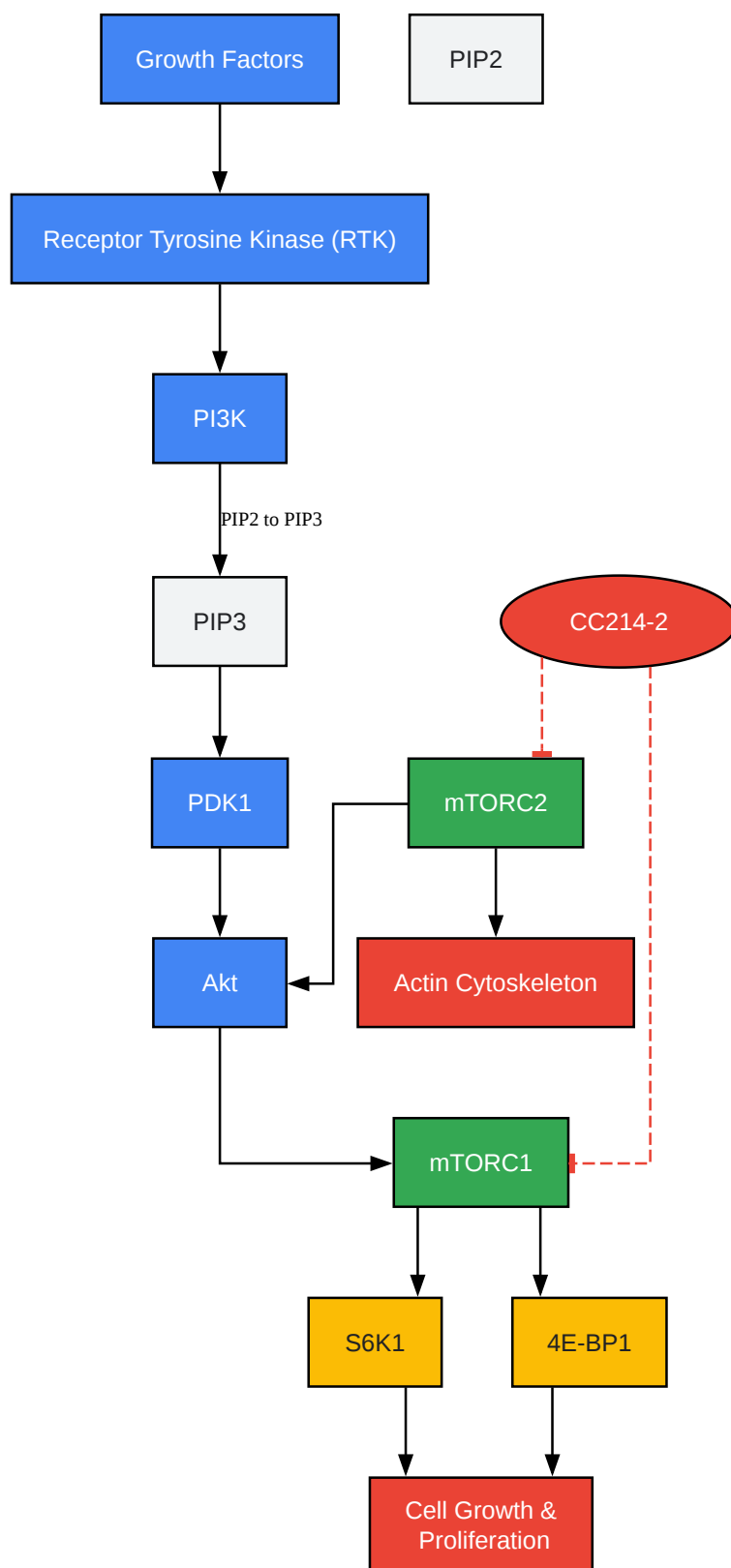
- Prepared **CC214-2** dosing solution
- Oral gavage needles (20-22 gauge, with a ball tip)
- 1 mL syringes
- Animal scale
- 70% ethanol for disinfection

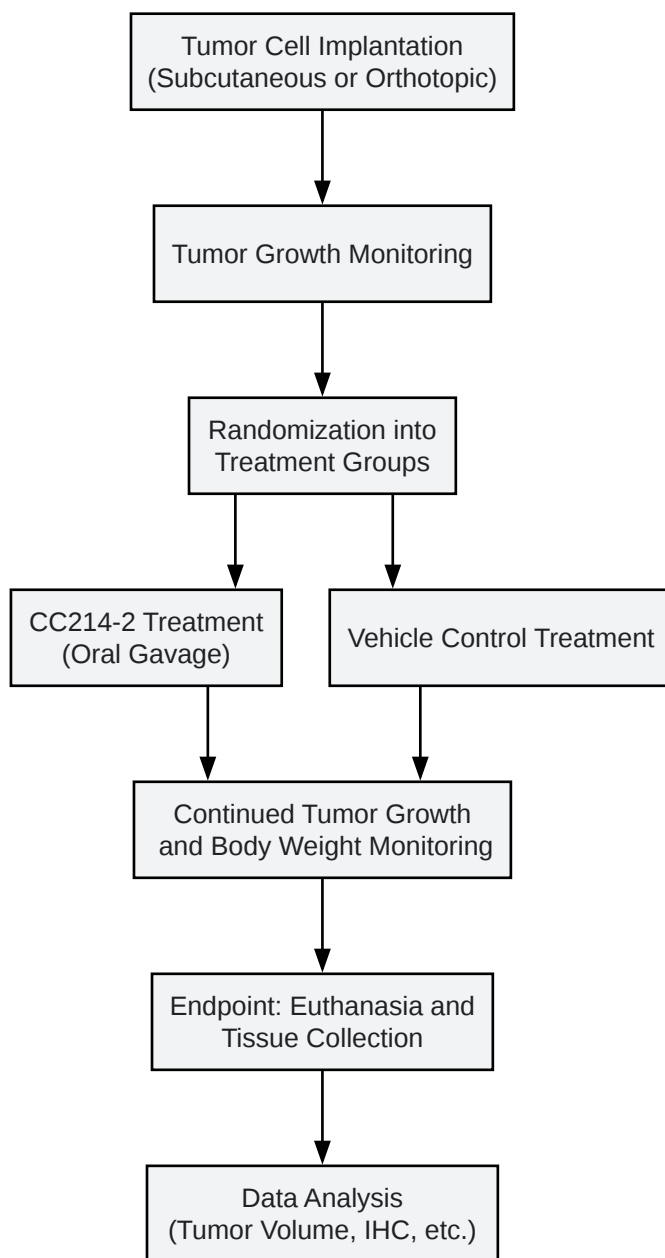
Procedure:

- Animal Handling and Preparation:
  - Acclimate the animals to the experimental conditions.
  - Record the body weight of each mouse before dosing to calculate the exact volume of the **CC214-2** suspension to be administered.
- Dosing:
  - Gently restrain the mouse.
  - Attach the oral gavage needle to the syringe filled with the appropriate volume of the **CC214-2** suspension.
  - Carefully insert the gavage needle into the esophagus. Ensure the needle does not enter the trachea.
  - Slowly administer the suspension.
  - Monitor the animal for any signs of distress during and after the procedure.
- Monitoring:
  - Monitor the tumor size using calipers (for subcutaneous models) or through imaging techniques (for orthotopic models) at regular intervals.[\[3\]](#)[\[4\]](#)
  - Monitor the body weight of the animals regularly as an indicator of toxicity.

- At the end of the study, euthanize the animals according to institutional guidelines and collect tissues for further analysis (e.g., immunohistochemistry for pS6 and pAktS473 to confirm mTOR pathway inhibition).<sup>[1]</sup>

## Mandatory Visualization





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